

# Perifosine treatment duration progression-free survival

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## Compound Focus: Perifosine

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## Clinical Trial Data on Perifosine Monotherapy

The table below summarizes key efficacy data from phase II clinical trials of single-agent **Perifosine**.

Tumor Type	Patients (n)	Objective Response Rate (ORR)	Median Progression-Free Survival (PFS)	Median Overall Survival (OS)	Citation
Recurrent/Metastatic Head and Neck Cancer (SCCHN)	19	0%	1.7 months	5.5 months	[1]
Previously Untreated Soft Tissue Sarcoma	15	0%	Not specified (Most patients had progressive disease)	Not specified	[2]
Chronic Lymphocytic Leukemia (CLL)	8	Partial Response: 12.5%	Median Event-Free Survival: 3.9 months	9.7 months	[3]

These results show that **Perifosine** monotherapy has minimal single-agent activity, leading to its investigation in combination with other treatments.

## Emerging Protocol: Combination with Temozolomide for Glioblastoma

Recent preclinical studies reveal a synergistic effect when **Perifosine** is combined with Temozolomide (TMZ), the standard chemotherapy for glioblastoma. This combination presents a promising new direction.

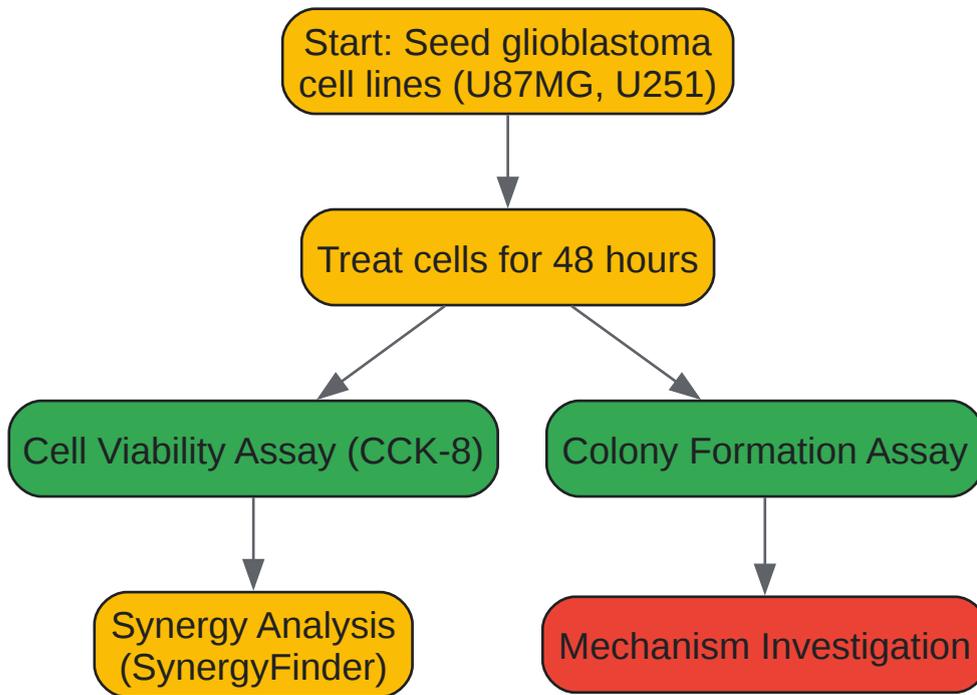
### Experimental Findings

In vitro and in vivo studies demonstrate that the combination of **Perifosine** and TMZ synergistically inhibits glioblastoma cell growth. The synergy was quantified with a ZIP synergy score of **20.349 in U87MG cells** and **14.766 in U251 cells** (scores >10 indicate synergy) [4]. This combination led to:

- Sharp reduction in glioblastoma xenograft tumor growth in mice [4].
- Inhibition of DNA repair mechanisms by decreasing BRCA1 expression [4].
- Increased DNA damage, indicated by elevated  $\gamma$ H2AX levels [4].
- Induction of caspase-dependent apoptosis [4].

### Detailed Experimental Workflow

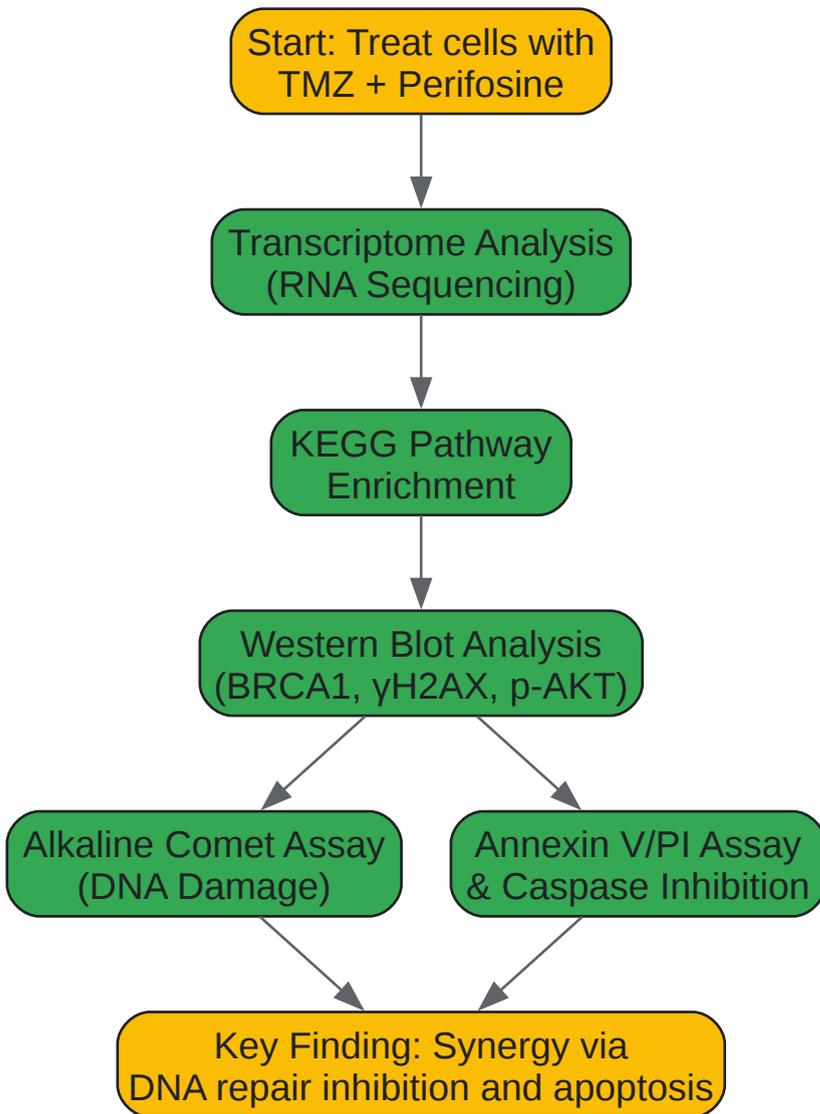
The diagram below outlines the key in vitro experiments used to establish this synergistic effect.



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## Mechanism of Action Investigation Workflow

Following the demonstration of synergy, researchers typically investigate the underlying biological mechanisms, as shown below.



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## FAQs on Perifosine Research

**Q1: What is the primary mechanism of action of Perifosine?** Perifosine is an oral alkylphospholipid that targets the pleckstrin homology (PH) domain of AKT, preventing its translocation to the plasma membrane and subsequent activation [5]. It also modulates membrane permeability and has other Akt-independent biologic effects [5] [6] [3].

**Q2: Why is Perifosine being tested in brain tumors despite limited single-agent activity?** Perifosine can cross the blood-brain barrier and achieve favorable exposure in brain tumor tissues in preclinical models [7].

While ineffective alone, it shows strong synergistic effects when combined with standard therapies like TMZ or bevacizumab, making it a promising sensitizing agent [4] [7].

**Q3: What are the common toxicities observed with Perifosine?** The most frequent adverse events are gastrointestinal (nausea, vomiting, diarrhea, constipation) and fatigue [1] [5] [2]. Unlike traditional chemotherapy, it causes limited bone marrow suppression [5].

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